

# Essential Safety and Disposal Procedures for Tug-891

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## Compound of Interest

Compound Name: Tug-891

Cat. No.: B15604928

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This document provides crucial safety and logistical information for the proper handling and disposal of **Tug-891**, a potent and selective agonist for the free fatty acid receptor 4 (FFA4/GPR120). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Tug-891 Chemical and Safety Data

A summary of the key quantitative data for **Tug-891** is presented below. This information is essential for safe handling and for determining the appropriate disposal route.

Property	Value
Molecular Formula	C <sub>23</sub> H <sub>21</sub> FO <sub>3</sub>
Molecular Weight	364.41 g/mol
Appearance	White to beige crystalline solid
Solubility	Soluble in DMSO (up to 100 mM), ethanol, and dimethyl formamide (DMF).[1][2] Sparingly soluble in aqueous buffers.[1]
Storage Temperature	-20°C for long-term storage.[1] Can be stored at room temperature for shorter periods.
Hazard Classification	Conflicting data exists. One source indicates it is not a hazardous substance, while others recommend treating it as hazardous until more information is available.[1] It is classified as a combustible solid.

## Experimental Protocol: Proper Disposal of Tug-891

Given the conflicting safety information, a conservative approach to the disposal of **Tug-891** is recommended. The following step-by-step protocol is based on general best practices for laboratory chemical waste disposal.

Personnel Protective Equipment (PPE) Required:

- Standard laboratory coat
- Safety glasses or goggles
- Chemical-resistant gloves (Butyl gloves are recommended when handling DMSO solutions)

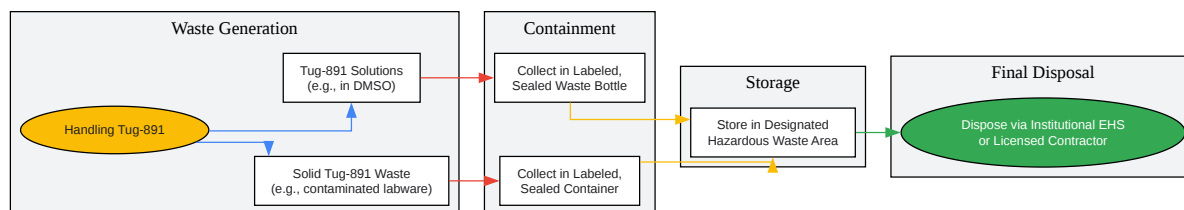
Disposal Procedure:

- Waste Identification and Segregation:

- All materials contaminated with **Tug-891** (e.g., pipette tips, vials, gloves) should be considered chemical waste.
- Segregate **Tug-891** waste from other laboratory waste streams.
- Solid Waste Disposal:
  - Collect solid **Tug-891** waste in a clearly labeled, sealed container. The label should include "**Tug-891** Solid Waste" and the appropriate hazard symbols (if required by your institution's EHS guidelines).
  - Store the sealed container in a designated hazardous waste accumulation area.
- Solutions of **Tug-891** in Organic Solvents (e.g., DMSO):
  - Do not dispose of **Tug-891** solutions down the drain.
  - Collect liquid waste containing **Tug-891** in a dedicated, labeled, and sealed waste container compatible with the solvent used (e.g., a polyethylene container for DMSO solutions).
  - The waste container should be labeled as "Hazardous Waste: **Tug-891** in [Solvent Name]" and stored in a designated waste accumulation area.
- Decontamination of Glassware:
  - Rinse glassware that has come into contact with **Tug-891** three times with a suitable solvent (e.g., ethanol or acetone).
  - Collect the rinsate as hazardous liquid waste.
  - After rinsing, the glassware can be washed with soap and water.
- Waste Pickup and Disposal:
  - Arrange for the disposal of the collected **Tug-891** waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.

## Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Tug-891**, from initial handling to final disposal.



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Caption: **Tug-891** Disposal Workflow.

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## References

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- 2. [caymanchem.com](https://caymanchem.com) [caymanchem.com]
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